

A Head-to-Head Battle at High Temperatures: Ferroxdure vs. NdFeB Magnets

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
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In the demanding landscape of high-temperature applications, the selection of permanent magnets is a critical design consideration for researchers, scientists, and drug development professionals. The performance and stability of magnetic materials under elevated temperatures can significantly impact the efficacy and reliability of sensitive equipment. This guide provides an objective comparison of two prominent types of permanent magnets:

Ferroxdure (a hard ferrite ceramic magnet) and Neodymium-Iron-Boron (NdFeB) magnets, focusing on their high-temperature performance with supporting experimental data and methodologies.

Executive Summary

Neodymium-Iron-Boron (NdFeB) magnets are renowned for their exceptional magnetic strength at room temperature, boasting the highest maximum energy product ((BH)max) among commercially available magnets.[1][2] However, their magnetic properties tend to degrade as temperatures rise.[3][4] Conversely, **Ferroxdure** (ferrite) magnets, while having a lower magnetic energy product, exhibit superior thermal stability and corrosion resistance, making them a cost-effective and reliable choice for many high-temperature applications.[1][2][3] A unique characteristic of ferrite magnets is that their intrinsic coercivity, a measure of resistance to demagnetization, actually increases with temperature up to a certain point.[5]

Quantitative Comparison of High-Temperature Magnetic Properties







The performance of permanent magnets at elevated temperatures is primarily characterized by three key magnetic parameters: Remanence (Br), Intrinsic Coercivity (HcJ), and Maximum Energy Product ((BH)max). The following table summarizes the typical values of these parameters for representative grades of high-temperature NdFeB and **Ferroxdure** magnets at various operating temperatures.



Magnetic Property	Magnet Type	Grade	20°C	100°C	150°C	200°C
Remanenc e (Br)	NdFeB	N45SH	1.34 T	1.25 T	1.19 T	1.12 T
Ferroxdure	Y30H-2	0.38 T	0.35 T	0.33 T	0.31 T	
Intrinsic Coercivity (HcJ)	NdFeB	N45SH	>1590 kA/m	~1000 kA/m	~700 kA/m	~450 kA/m
Ferroxdure	Y30H-2	~330 kA/m	~380 kA/m	~410 kA/m	~430 kA/m	
Max. Energy Product ((BH)max)	NdFeB	N45SH	342-366 kJ/m³	~240 kJ/m³	~180 kJ/m³	~130 kJ/m³
Ferroxdure	Y30H-2	28-30 kJ/m³	~23 kJ/m³	~20 kJ/m³	~18 kJ/m³	
Max. Operating Temp.	NdFeB	N45SH	-	-	150°C	-
Ferroxdure	Y30H-2	-	-	-	~250°C	
Curie Temperatur e	NdFeB	N45SH	-	-	-	~340°C
Ferroxdure	Y30H-2	-	-	-	~450°C	
Temp. Coefficient of Br (α)	NdFeB	N45SH	-	-0.11 %/°C	-	-
Ferroxdure	Y30H-2	-	-0.2 %/°C	-	-	
Temp. Coefficient of HcJ (β)	NdFeB	N45SH	-	-0.6 %/°C	-	-



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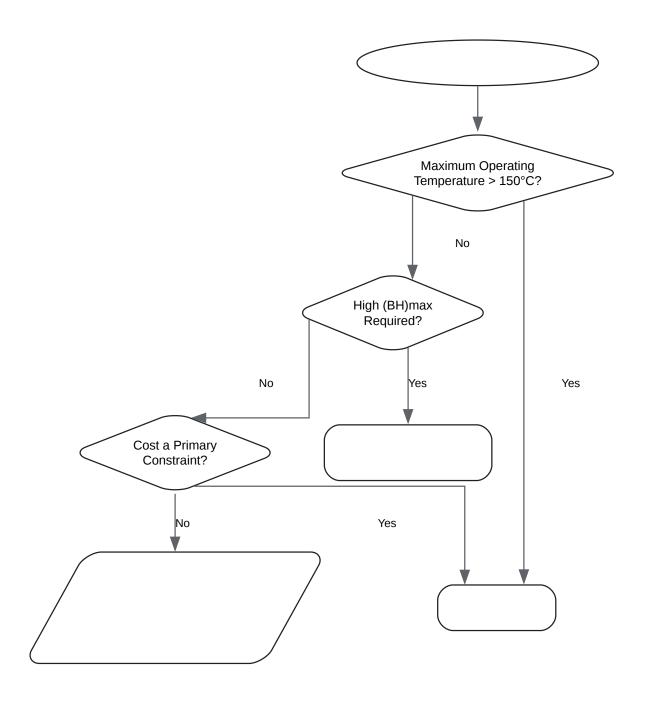
Ferroxdure Y30H-2 - +0.4 %/°C - -

Note: The values presented are typical and can vary based on the specific manufacturer and grade. The data for NdFeB at 200°C is an extrapolation for illustrative purposes as the maximum operating temperature for the SH grade is 150°C. For applications above 150°C, higher temperature grades of NdFeB (UH, EH, AH) are available, albeit with different room temperature properties.

Logical Selection Pathway

The choice between **Ferroxdure** and NdFeB for high-temperature applications involves a trade-off between magnetic performance and thermal stability. The following diagram illustrates a logical workflow for selecting the appropriate magnet type.





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Magnet selection workflow for high-temperature applications.

Experimental Protocols for High-Temperature Magnetic Characterization

Accurate characterization of magnetic properties at elevated temperatures is crucial for reliable material selection. The following outlines a generalized experimental protocol for measuring the



magnetic properties of permanent magnets at high temperatures using a Hysteresigraph or a Vibrating Sample Magnetometer (VSM), in line with principles from IEC TR 61807 and ASTM A977/A977M.[6][7]

Objective:

To measure the demagnetization curve and determine the Remanence (Br), Intrinsic Coercivity (HcJ), and Maximum Energy Product ((BH)max) of a permanent magnet sample at specified elevated temperatures.

Apparatus:

- Hysteresigraph or Vibrating Sample Magnetometer (VSM): Equipped with a furnace or heating chamber capable of reaching and maintaining the desired test temperatures with high stability.[8]
- Control and Data Acquisition System: For programming the temperature and magnetic field sweeps and for recording the measurement data.
- Sensing Coils and Hall Probes: For measuring the magnetic flux and magnetic field strength.
- Test Specimen: A precisely dimensioned sample of the magnet material (e.g., a cylinder or prism).
- Non-magnetic Sample Holder: To secure the specimen within the heating zone.

Procedure:

- Sample Preparation and Mounting:
 - Ensure the test specimen is demagnetized and its dimensions are accurately measured.
 - Securely mount the specimen in the non-magnetic sample holder.
 - Insert the holder into the VSM or Hysteresigraph, positioning the sample within the center of the sensing coils and the heating zone.[9]
- System Initialization and Calibration:



- Turn on the measurement system and allow it to stabilize.
- Perform necessary calibrations for the magnetic field and magnetic moment measurements as per the instrument's specifications.
- Thermal Cycling and Measurement:
 - Heat the sample chamber to the first target temperature (e.g., 100°C).
 - Allow the sample's temperature to stabilize. This is critical as magnetic properties are highly temperature-dependent.[10]
 - Once stabilized, perform the magnetic measurement by applying a saturating magnetic field, then sweeping the field through the second quadrant of the hysteresis loop to generate the demagnetization curve.
 - Record the magnetic moment (or flux) as a function of the applied magnetic field.
 - Repeat this process for all specified elevated temperatures (e.g., 150°C, 200°C).
- Data Analysis:
 - For each temperature, correct the raw data for any background signal and demagnetization effects related to the sample's geometry.
 - From the corrected demagnetization curve, determine the following parameters:
 - Remanence (Br): The magnetic induction at zero applied magnetic field.
 - Intrinsic Coercivity (HcJ): The applied magnetic field required to reduce the magnetic polarization to zero.
 - Maximum Energy Product ((BH)max): The maximum product of B and H along the demagnetization curve.
 - Plot the obtained Br, HcJ, and (BH)max values as a function of temperature.



- \circ Calculate the temperature coefficients (α for Br and β for HcJ) between two temperature points using the formula:
 - α (or β) = [(Property at T1 Property at T2) / (Property at T1)] / (T2 T1) * 100%

Conclusion

The choice between **Ferroxdure** and NdFeB magnets for high-temperature applications is not straightforward and depends heavily on the specific requirements of the application. While high-temperature grades of NdFeB magnets offer superior magnetic performance up to around 200°C, they come at a higher cost and exhibit a significant decrease in coercivity at elevated temperatures.[4][11] **Ferroxdure** magnets, with their excellent thermal stability, increasing coercivity with temperature, and lower cost, present a robust solution for applications where extreme magnetic strength is not the primary concern and operating temperatures exceed 150°C.[1][12] For applications requiring both high magnetic strength and operation at temperatures above 200°C, other materials such as Samarium Cobalt (SmCo) magnets may also be considered.[2] A thorough analysis of the trade-offs between magnetic performance, thermal stability, and cost, as outlined in this guide, is essential for making an informed decision.

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- To cite this document: BenchChem. [A Head-to-Head Battle at High Temperatures: Ferroxdure vs. NdFeB Magnets]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1221835#ferroxdure-vs-ndfeb-magnets-for-high-temperature-applications]

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